

Cyclamidomycin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cyclamidomycin

Cat. No.: B10828874

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CAS Number: 35663-85-5

IUPAC Name: (2E)-3-(3,4-dihydro-2H-pyrrol-5-yl)-2-propenamide

This technical guide provides an in-depth overview of **Cyclamidomycin**, an antibiotic with a unique mode of action. It is intended for researchers, scientists, and drug development professionals interested in the chemical properties, biological activity, and experimental methodologies associated with this compound.

Core Compound Details

Parameter	Value	Reference
CAS Number	35663-85-5	[1]
IUPAC Name	(2E)-3-(3,4-dihydro-2H-pyrrol-5-yl)-2-propenamide	[1]
Synonyms	Desdanine, NSC 121234, Pyracrimycin A	[1]
Molecular Formula	C ₇ H ₁₀ N ₂ O	[1]
Molecular Weight	138.17 g/mol	[2]
Source	Streptomyces sp. MA130-A1	[2]

Antibacterial Activity

Cyclamidomycin exhibits a broad spectrum of activity against both Gram-positive and Gram-negative bacteria. The following table summarizes the Minimum Inhibitory Concentrations (MICs) reported for **Cyclamidomycin** against various bacterial strains.

Bacterial Strain	MIC (µg/mL)	Reference
Staphylococcus aureus	3.12 - 25	[1]
Micrococcus flavus	3.12 - 25	[1]
Sarcina lutea	3.12 - 25	[1]
Bacillus subtilis	3.12 - 25	[1]
Escherichia coli	3.12 - 25	[1]
Shigella flexneri	3.12 - 25	[1]
Salmonella typhosa	3.12 - 25	[1]
Proteus vulgaris	3.12 - 25	[1]
Klebsiella pneumoniae	3.12 - 25	[1]

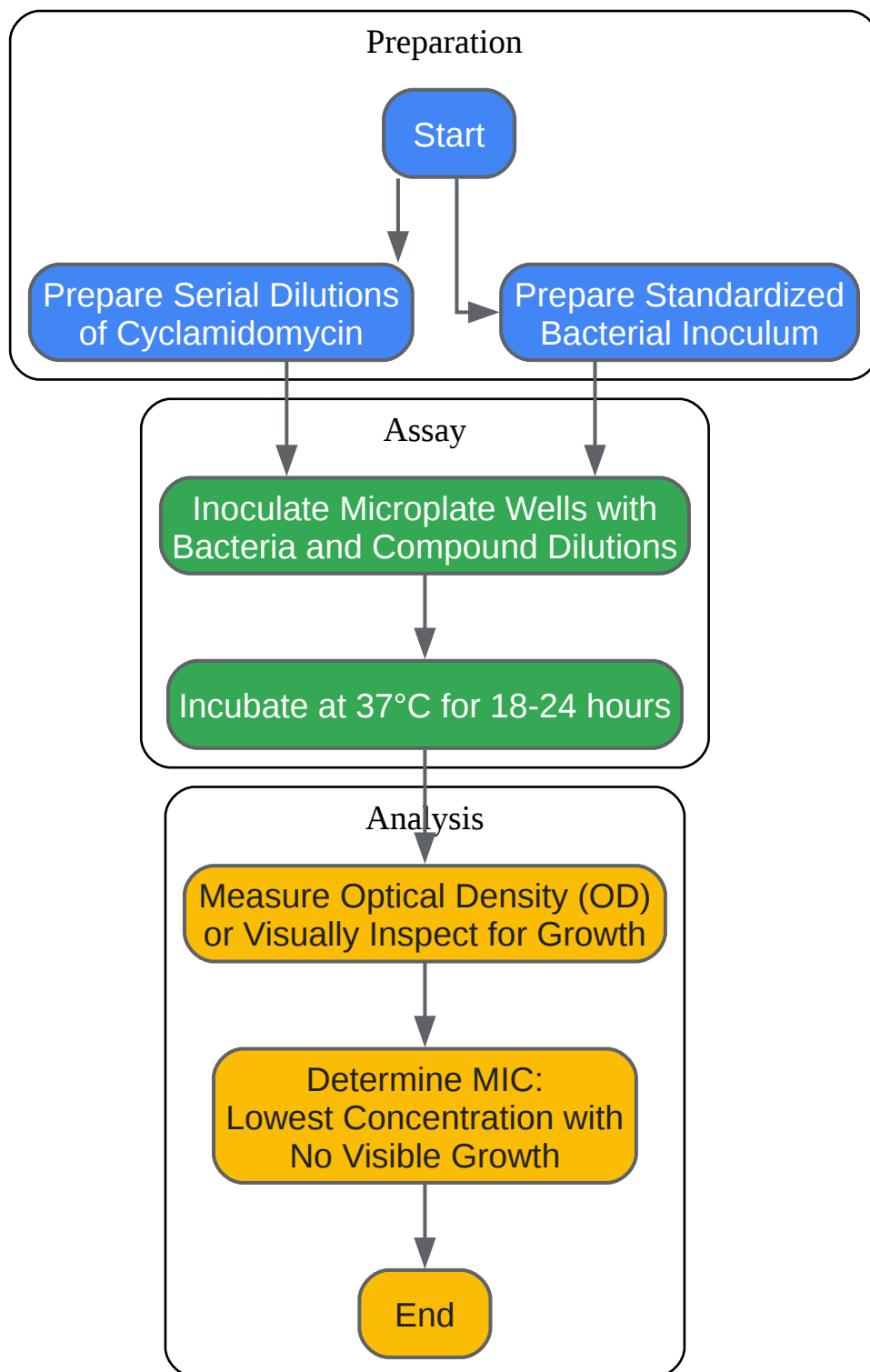
Mechanism of Action: Inhibition of Nucleoside Diphosphokinase

Cyclamidomycin's primary mechanism of action is the inhibition of nucleoside diphosphokinase (NDPK).[\[2\]](#)[\[3\]](#) This enzyme plays a crucial role in the synthesis of nucleoside triphosphates (NTPs), which are essential for DNA and RNA synthesis. By inhibiting NDPK, **Cyclamidomycin** disrupts these fundamental cellular processes, leading to bacterial growth inhibition.

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC)

The MIC of **Cyclamidomycin** against various bacterial strains can be determined using the broth microdilution method. This experimental workflow is outlined below.

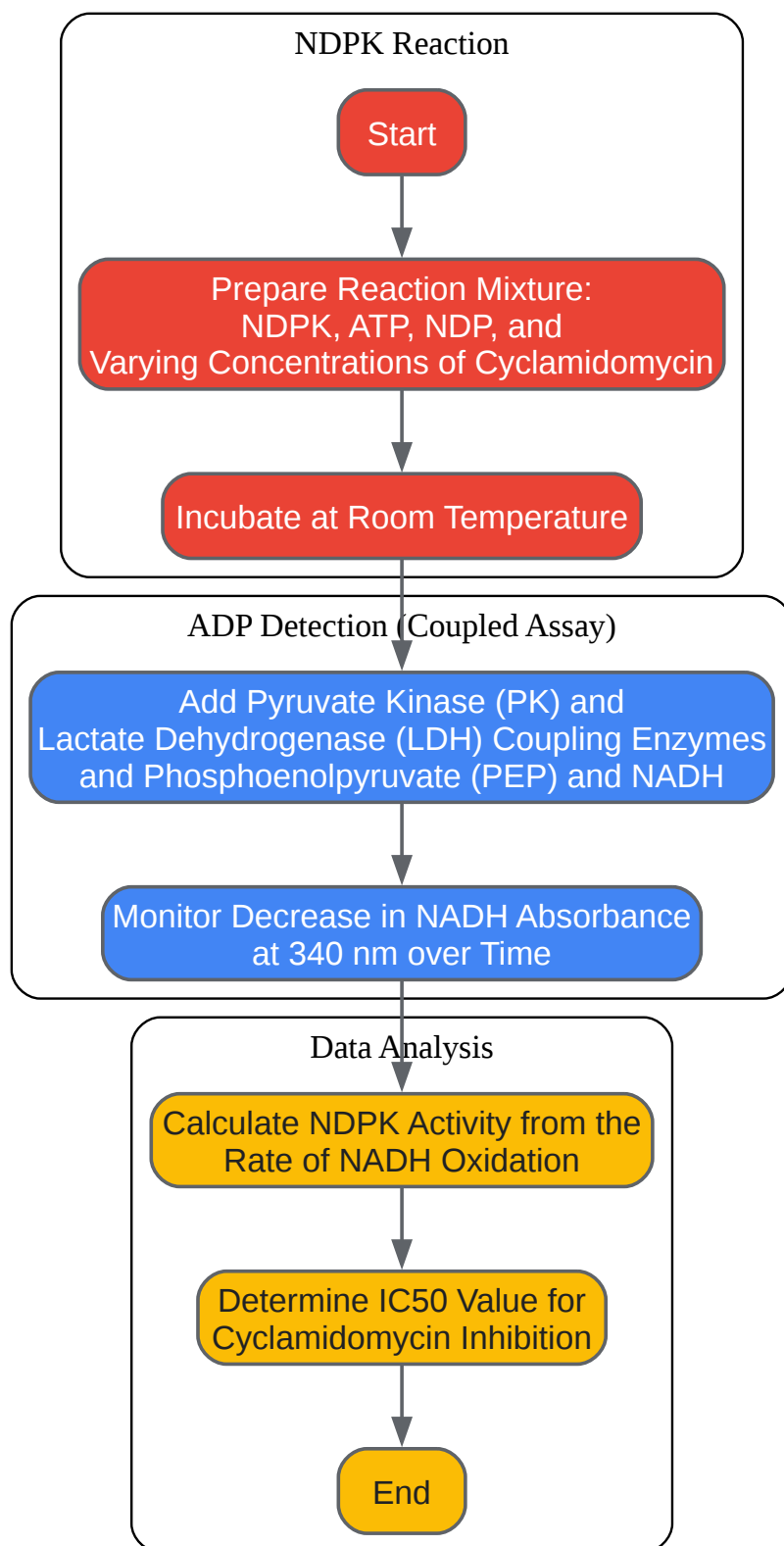


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Workflow for MIC Determination.

Nucleoside Diphosphokinase (NDPK) Inhibition Assay

The inhibitory effect of **Cyclamidomycin** on NDPK can be quantified using a coupled enzyme assay. The general workflow for this type of assay is depicted below. This assay measures the production of ADP, which is then used to quantify the NDPK activity.



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References

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- 3. Cyclamidomycin (desdanine), an inhibitor of nucleoside diphosphokinase of Escherichia coli - PubMed [pubmed.ncbi.nlm.nih.gov]
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